

# Spectroscopic Profile of 1H-Indole-7-Carbohydrazide: A Technical Guide

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## Compound of Interest

Compound Name: 1H-indole-7-carbohydrazide

Cat. No.: B1298938

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This technical guide provides a comprehensive overview of the spectroscopic data for **1H-indole-7-carbohydrazide**, a key heterocyclic compound of interest to researchers and professionals in drug discovery and development. Due to the limited availability of published experimental data for this specific isomer, this document also includes predicted data and comparative information from closely related indole carbohydrazide isomers to offer a valuable resource for characterization and analysis.

## Molecular Structure and Properties

**1H-Indole-7-carbohydrazide** is an organic compound with the molecular formula  $C_9H_9N_3O$ . Its structure consists of an indole ring system substituted with a carbohydrazide group at the 7-position.

Molecular Formula:  $C_9H_9N_3O$  Molecular Weight: 175.19 g/mol CAS Number: 321309-24-4

## Spectroscopic Data

A thorough search of scientific literature and chemical databases reveals a scarcity of experimentally determined spectroscopic data for **1H-indole-7-carbohydrazide**. To address this, we present predicted mass spectrometry data and will supplement with experimental data for related isomers where available to provide a comparative context.

## Mass Spectrometry (MS)

Mass spectrometry is a critical technique for determining the molecular weight and fragmentation pattern of a compound. While experimental mass spectra for **1H-indole-7-carbohydrazide** are not readily available in the literature, predicted data from publicly available databases provides valuable insight.

Table 1: Predicted Mass Spectrometry Data for **1H-Indole-7-Carbohydrazide**

| Adduct Ion                        | Predicted m/z |
|-----------------------------------|---------------|
| [M+H] <sup>+</sup>                | 176.0818      |
| [M+Na] <sup>+</sup>               | 198.0638      |
| [M+K] <sup>+</sup>                | 214.0377      |
| [M+NH <sub>4</sub> ] <sup>+</sup> | 193.1084      |

Data sourced from public chemical databases. These are predicted values and should be confirmed by experimental analysis.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Experimental <sup>1</sup>H and <sup>13</sup>C NMR data for **1H-indole-7-carbohydrazide** are not currently available in published literature. NMR spectroscopy is essential for elucidating the detailed molecular structure, and the acquisition of this data would be a significant contribution to the chemical community.

## Infrared (IR) Spectroscopy

Similarly, a published experimental infrared spectrum for **1H-indole-7-carbohydrazide** could not be located. An experimental IR spectrum would be expected to show characteristic absorption bands for the N-H stretches of the indole and hydrazide groups, the C=O stretch of the carbohydrazide, and various C-H and C-N vibrations.

## Experimental Protocols

As no specific experimental data was found, a general protocol for the acquisition of spectroscopic data for a compound like **1H-indole-7-carbohydrazide** is provided below.

## General Synthesis of Indole Carbohydrazides

The synthesis of indole carbohydrazides typically involves the reaction of an appropriate indole carboxylic acid ester with hydrazine hydrate in a suitable solvent, such as ethanol, under reflux conditions. The product can then be purified by recrystallization.

## NMR Spectroscopy Protocol

A sample of **1H-indole-7-carbohydrazide** would be dissolved in a deuterated solvent (e.g., DMSO- $d_6$  or  $CDCl_3$ ).  $^1H$  and  $^{13}C$  NMR spectra would be recorded on a high-field NMR spectrometer (e.g., 400 MHz or higher). Chemical shifts would be reported in parts per million (ppm) relative to a tetramethylsilane (TMS) internal standard.

## IR Spectroscopy Protocol

An infrared spectrum could be obtained using a Fourier-transform infrared (FTIR) spectrometer. The sample could be prepared as a KBr pellet or analyzed as a thin film. The spectrum would typically be recorded over a range of 4000-400  $cm^{-1}$ .

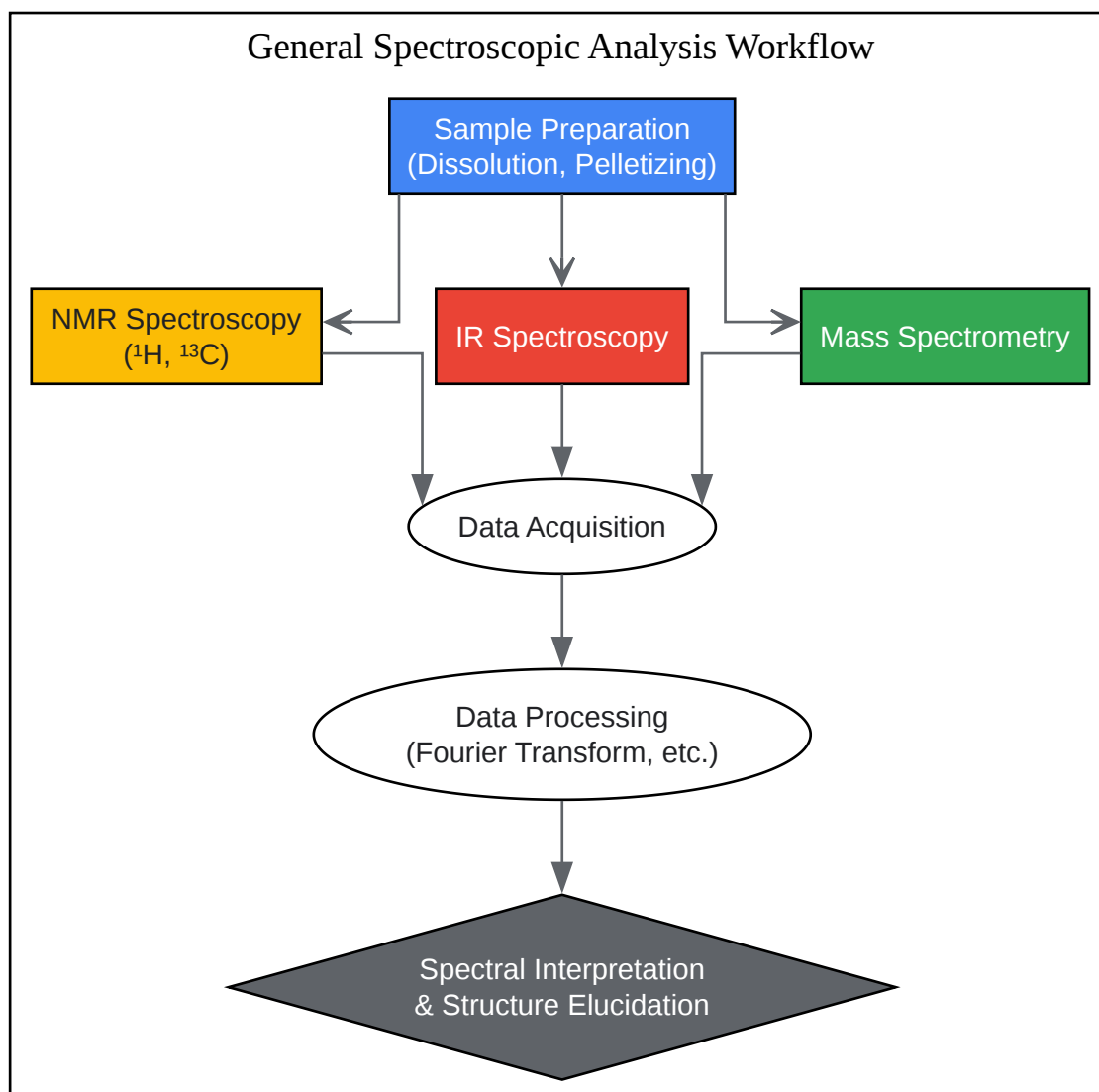
## Mass Spectrometry Protocol

A high-resolution mass spectrum would be acquired using an electrospray ionization (ESI) or electron impact (EI) mass spectrometer to confirm the molecular weight and elemental composition.

## Visualization of Key Concepts

To aid in the understanding of the molecular structure and the general workflow of spectroscopic analysis, the following diagrams are provided.

Caption: Molecular structure of **1H-indole-7-carbohydrazide**.



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Caption: A generalized workflow for spectroscopic analysis.

## Conclusion

This technical guide highlights the current state of knowledge regarding the spectroscopic properties of **1H-indole-7-carbohydrazide**. While predicted mass spectrometry data is available, there is a clear need for the scientific community to publish comprehensive experimental NMR and IR data to facilitate further research and development involving this compound. The provided general experimental protocols and visualizations serve as a foundational resource for researchers aiming to characterize this and similar molecules.

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